

Essential Safety and Logistical Guidance for Handling LY2794193

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Compound of Interest

Compound Name: LY2794193

Cat. No.: B608717

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Disclaimer: A specific Safety Data Sheet (SDS) for **LY2794193** was not located during the information gathering process. The following guidance is based on general laboratory safety principles for handling research chemicals of unknown toxicity and information from chemical suppliers. Researchers, scientists, and drug development professionals must conduct a thorough risk assessment and consult their institution's Environmental Health and Safety (EHS) department before handling this compound.

This document provides essential safety and logistical information for the handling, storage, and disposal of **LY2794193**, a potent and selective mGlu3 receptor agonist. The information is intended for an audience of researchers, scientists, and drug development professionals.

Physical and Chemical Properties

Limited information is available regarding the specific physical and chemical properties of **LY2794193**. The following table summarizes the available data from supplier information.

Property	Value	Source
Molecular Formula	C16H18N2O6	Patsnap Synapse[1]
CAS Number	2173037-97-1	MedchemExpress.com[2]
Appearance	Solid	Not specified
Purity	>98%	Not specified

Personal Protective Equipment (PPE)

Given the unknown toxicological properties of **LY2794193**, a cautious approach to personal protection is imperative. The following PPE is mandatory when handling this compound:

PPE Category	Specific Requirements
Hand Protection	Nitrile or neoprene gloves should be worn. ^[3] Regularly inspect gloves for any signs of degradation or puncture.
Eye Protection	ANSI Z87.1-compliant safety glasses or goggles are required. ^[3] If there is a splash hazard, a face shield should also be worn. ^[3]
Body Protection	A standard laboratory coat is required. ^[3] For procedures with a higher risk of contamination, a flame-resistant lab coat may be necessary. ^[3]
Respiratory Protection	Work with LY2794193 should be conducted in a certified chemical fume hood to minimize inhalation exposure. ^[3]

Operational Plan: Safe Handling and Storage

Adherence to strict operational procedures is crucial to ensure the safety of laboratory personnel and the integrity of the research.

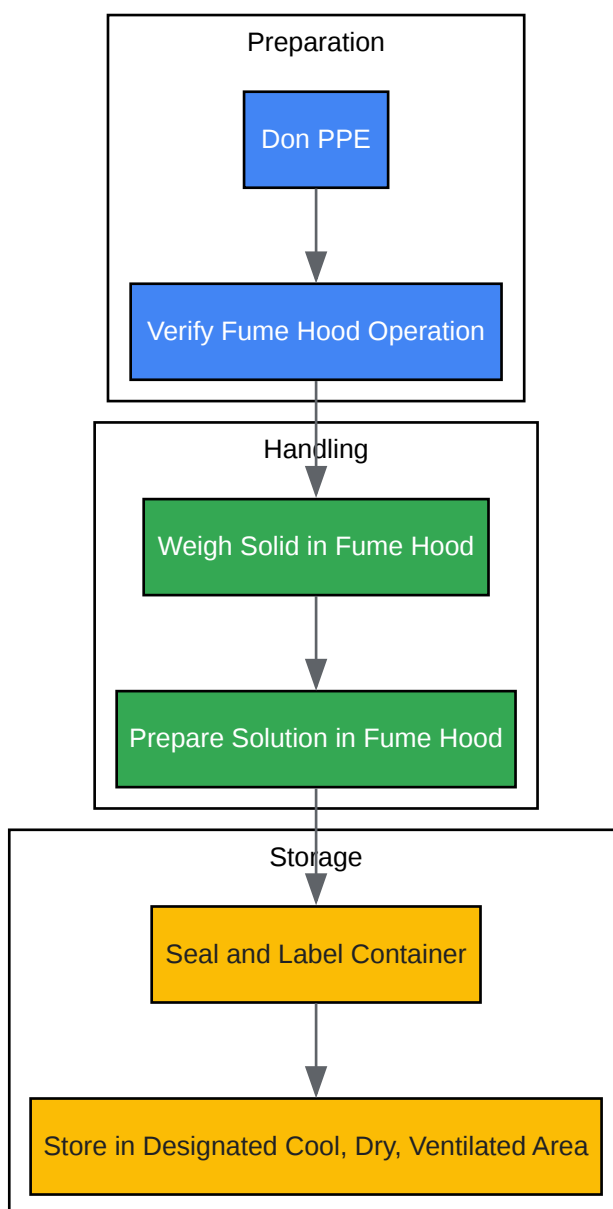
Handling Protocol:

- **Preparation:** Before handling, ensure that all necessary PPE is donned correctly and that a chemical fume hood is operational.
- **Weighing and Aliquoting:** Conduct all weighing and aliquoting of the solid compound within the fume hood to prevent the generation and dispersal of dust.
- **Solution Preparation:** When preparing solutions, add the solvent to the solid slowly to avoid splashing.

- Spill Management: In the event of a spill, treat it as a major incident.[\[3\]](#) Evacuate the immediate area and notify the appropriate safety personnel.[\[3\]](#) Do not attempt to clean a significant spill without proper training and equipment.

Storage Protocol:

- Store **LY2794193** in a cool, dry, and well-ventilated area, away from incompatible materials.[\[3\]](#)
- Keep the container tightly sealed and clearly labeled as hazardous.[\[3\]](#)
- For long-term storage, consult the supplier's recommendations, which may include storage in an explosion-proof refrigerator or freezer.[\[3\]](#)



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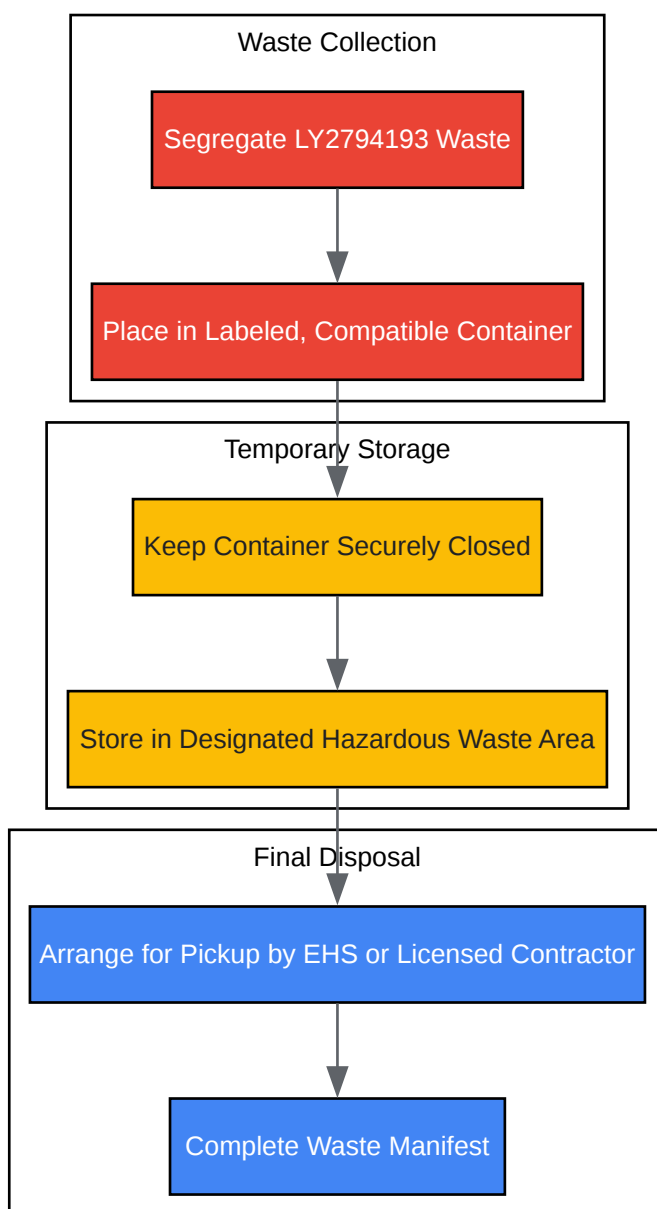
Caption: Workflow for the safe handling and storage of **LY2794193**.

Disposal Plan

As the specific hazards of **LY2794193** are unknown, it must be disposed of as hazardous chemical waste in accordance with institutional, local, and federal regulations.^{[4][5]}

Disposal Protocol:

- Waste Segregation: Do not mix **LY2794193** waste with other waste streams.[\[4\]](#) It should be collected in a dedicated, properly labeled hazardous waste container.
- Container Management: The waste container must be compatible with the chemical, in good condition, and kept securely closed except when adding waste.[\[5\]](#)
- Labeling: The waste container must be clearly labeled with "Hazardous Waste" and the chemical name "**LY2794193**".[\[6\]](#)
- Pickup and Disposal: Arrange for the disposal of the hazardous waste through your institution's EHS department or a licensed hazardous waste disposal contractor.



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Caption: Workflow for the safe disposal of **LY2794193** waste.

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